

An In-depth Technical Guide to Hydroxy(tosyloxy)iodobenzene

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Compound of Interest

Compound Name: Hydroxy tosyloxy iodobenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Hydroxy(tosyloxy)iodobenzene, a significant reagent in modern organic synthesis. It details its chemical properties, structure, synthesis, and key applications, with a focus on methodologies relevant to pharmaceutical research and development.

Core Properties and Structure

Hydroxy(tosyloxy)iodobenzene, commonly known as Koser's Reagent or HTIB, is a hypervalent iodine(III) compound valued for its role as a mild oxidant and its ability to facilitate a variety of chemical transformations.^{[1][2][3][4]} Its efficacy in organic synthesis stems from its capacity to act as an electrophile and a good leaving group.^[5]

Chemical Structure and Identifiers

The structure of Hydroxy(tosyloxy)iodobenzene features a phenyl group and a hydroxyl group attached to a central iodine atom, which is also bonded to a tosyloxy group.

- IUPAC Name: [hydroxy(phenyl)-λ³-iodanyl] 4-methylbenzenesulfonate^[6]
- CAS Number: 27126-76-7^{[6][7][8][9]}
- Molecular Formula: C₁₃H₁₃IO₄S^{[6][7]}

Physicochemical Data

A summary of the key quantitative data for Hydroxy(tosyloxy)iodobenzene is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	392.21 g/mol	[7]
Melting Point	131-137 °C	
Appearance	White to off-white or pale yellow crystalline powder	[4][9]
Purity	Typically ≥95%	[8][9]
SMILES	<chem>Cc1ccc(cc1)S(=O)(=O)O--INVALID-LINK--c2ccccc2</chem>	[6]
InChI	1S/C13H13IO4S/c1-11-7-9-13(10-8-11)19(16,17)18-14(15)12-5-3-2-4-6-12/h2-10,15H,1H3	[6]
InChIKey	LRIUKPUCKCECPT-UHFFFAOYSA-N	[6]

Synthesis and Experimental Protocols

The synthesis of Hydroxy(tosyloxy)iodobenzene can be achieved through various methods, with one common approach involving the oxidation of iodobenzene.

Experimental Protocol: One-Pot Synthesis of Hydroxy(tosyloxy)iodobenzene from Iodobenzene

This protocol is adapted from established synthetic procedures and offers an efficient route to Koser's Reagent.[1]

Materials:

- Iodobenzene

- m-Chloroperbenzoic acid (m-CPBA)
- p-Toluenesulfonic acid monohydrate
- 2,2,2-Trifluoroethanol (TFE)
- Diethyl ether

Procedure:

- In a round-bottomed flask, dissolve m-CPBA (1.0 equivalent) in TFE.
- To this solution, add iodobenzene (1.0 equivalent) and p-toluenesulfonic acid monohydrate (1.0 equivalent).
- Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, concentrate the mixture under reduced pressure to remove the TFE.
- Add diethyl ether to the residue to precipitate the product.
- Collect the solid product by vacuum filtration, wash with diethyl ether, and dry under vacuum to yield Hydroxy(tosyloxy)iodobenzene as a white solid.

Applications in Organic Synthesis and Drug Development

Hydroxy(tosyloxy)iodobenzene is a versatile reagent with numerous applications, particularly in the synthesis of complex organic molecules relevant to drug discovery.^[10] Its primary use is in the α -functionalization of carbonyl compounds.^[10]

Key Applications:

- α -Tosylation of Ketones: A cornerstone application is the conversion of enolizable ketones to their corresponding α -tosyloxy ketones, which are valuable intermediates for further synthetic

manipulations.^[2]^[11]

- Oxidative Rearrangements: HTIB can induce oxidative rearrangements, such as the conversion of chalcones to ditosyloxy ketones.^[5]^[12]
- Synthesis of Heterocycles: It serves as a key reagent in the construction of various heterocyclic systems, including isoxazoles and oxazoles.^[2]
- Formation of Iodonium Salts: HTIB is utilized in the synthesis of diaryliodonium salts.^[13]
- α -Azidation of Ketones: In a one-pot procedure, HTIB can be used with sodium azide to synthesize α -azido ketones from ketones.^[14]

Experimental Protocol: α -Tosylation of Acetophenone

This protocol details a representative application of Hydroxy(tosyloxy)iodobenzene in the α -tosylation of a ketone.

Materials:

- Acetophenone
- Hydroxy(tosyloxy)iodobenzene (HTIB)
- Acetonitrile

Procedure:

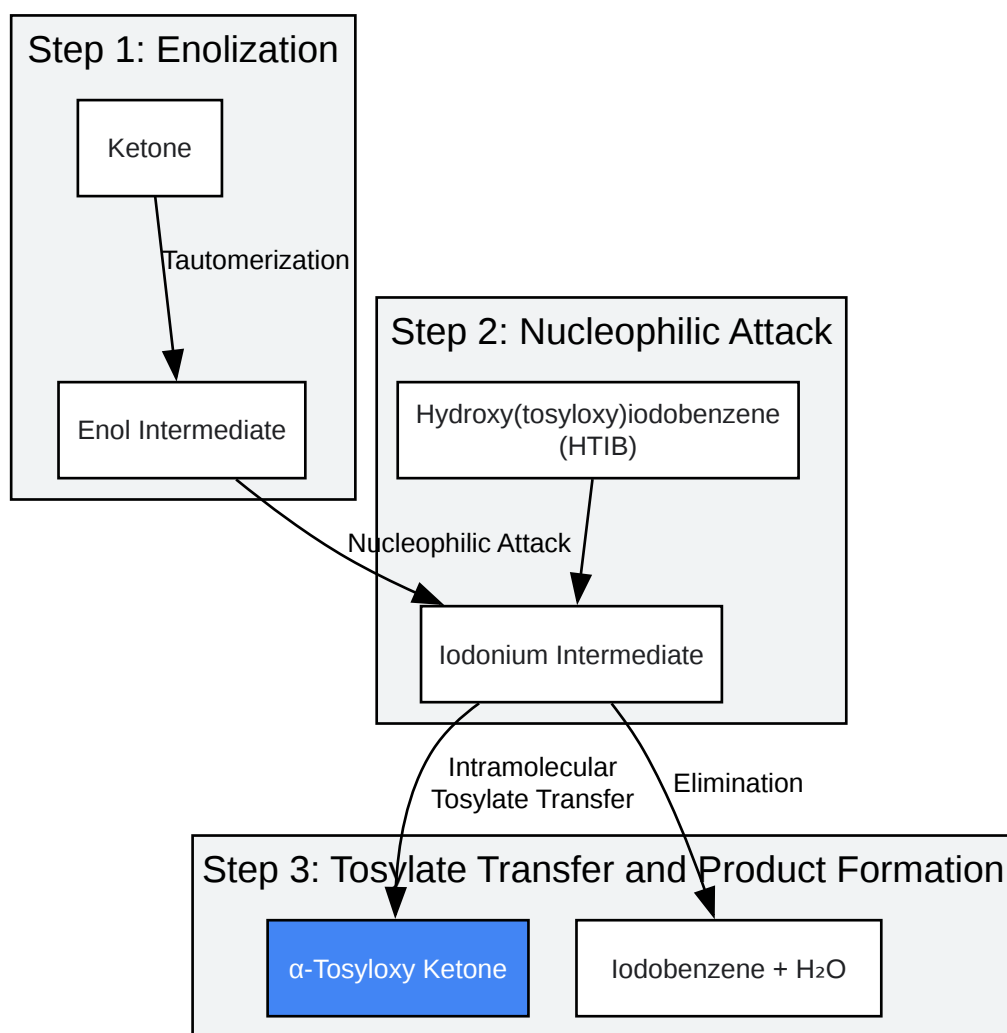
- In a round-bottomed flask, dissolve acetophenone (1.0 equivalent) in acetonitrile.
- Add Hydroxy(tosyloxy)iodobenzene (1.0 equivalent) to the solution.
- Reflux the reaction mixture until the starting material is consumed, as monitored by TLC.
- After cooling to room temperature, remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography to yield α -tosyloxyacetophenone.

Reaction Mechanism and Visualization

The mechanism of the α -tosylation of ketones by HTIB generally involves the formation of an enol or enolate intermediate, which then attacks the electrophilic iodine atom of the reagent.

Below is a diagram illustrating the proposed reaction pathway for the α -tosylation of a ketone mediated by Hydroxy(tosyloxy)iodobenzene.

Mechanism of α -Tosylation of a Ketone with HTIB



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Caption: Proposed mechanism for the α -tosylation of a ketone using HTIB.

This guide provides foundational knowledge for the effective use of Hydroxy(tosyloxy)iodobenzene in a research and development setting. Its versatility and mild reaction conditions make it an invaluable tool in the modern synthetic chemist's arsenal.

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